

# A Technical Guide to the Physicochemical Properties of 3-(2-Nitrophenyl)propanoic Acid

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## Compound of Interest

Compound Name: 3-(2-Nitrophenyl)propanoic acid

Cat. No.: B181183

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This technical guide provides a comprehensive overview of the solubility and melting point of **3-(2-Nitrophenyl)propanoic acid**, tailored for researchers, scientists, and professionals in drug development. This document outlines key physical characteristics, detailed experimental methodologies for their determination, and a generalized workflow for solubility assessment.

## Core Physicochemical Data

The following table summarizes the available quantitative data for **3-(2-Nitrophenyl)propanoic acid**.

Property	Value
Melting Point	115 °C
Solubility	Specific quantitative data is not readily available in public literature. General solubility characteristics indicate solubility in some organic solvents and insolubility in water.

## Melting Point

The melting point of a pure crystalline solid is a sharp, well-defined temperature at which it transitions from a solid to a liquid state. This physical constant is a crucial indicator of purity.

# Experimental Protocol: Capillary Melting Point Determination

A standard and widely accepted method for determining the melting point of a crystalline organic compound is the capillary method.

## Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Spatula
- Mortar and pestle

## Procedure:

- Sample Preparation: A small amount of the crystalline **3-(2-Nitrophenyl)propanoic acid** is finely powdered using a mortar and pestle.
- Capillary Tube Packing: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.
- Apparatus Setup: The packed capillary tube is placed into the heating block of the melting point apparatus alongside a calibrated thermometer.
- Heating and Observation: The sample is heated at a controlled rate. An initial rapid heating can be used to approximate the melting point, followed by a slower, more precise heating rate (1-2 °C per minute) as the expected melting point is approached.
- Melting Range Determination: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample

has completely liquefied is recorded as the end of the melting range. For a pure compound, this range should be narrow (0.5-2 °C).

## Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution. Understanding the solubility of a compound is critical in drug development for formulation, delivery, and bioavailability.

## General Solubility Characteristics

While specific quantitative solubility data for **3-(2-Nitrophenyl)propanoic acid** is not readily available, its chemical structure—containing a carboxylic acid group and a nitrophenyl ring—suggests certain solubility behaviors. The carboxylic acid group can engage in hydrogen bonding and acid-base reactions, potentially increasing solubility in polar and aqueous basic solutions. Conversely, the aromatic nitrophenyl group is largely nonpolar, which may confer solubility in organic solvents.

## Experimental Protocol: Qualitative Solubility Testing

This protocol outlines a general procedure for determining the qualitative solubility of an organic compound in various solvents.

### Materials:

- Test tubes and rack
- Spatula
- Vortex mixer (optional)
- A range of solvents:
  - Water (deionized)
  - 5% w/v Sodium Bicarbonate ( $\text{NaHCO}_3$ ) solution

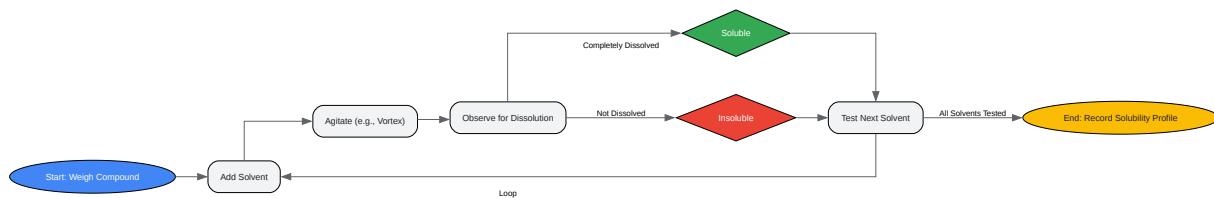
- 5% w/v Sodium Hydroxide (NaOH) solution
- 5% v/v Hydrochloric Acid (HCl) solution
- Organic solvents (e.g., ethanol, methanol, acetone, diethyl ether, hexane)

**Procedure:**

- Sample Preparation: A small, accurately weighed amount of **3-(2-Nitrophenyl)propanoic acid** (e.g., 10 mg) is placed into a clean, dry test tube.
- Solvent Addition: A measured volume of the desired solvent (e.g., 1 mL) is added to the test tube.
- Mixing: The mixture is agitated vigorously for a set period (e.g., 1-2 minutes) using a vortex mixer or by flicking the test tube.
- Observation: The mixture is visually inspected to determine if the solid has dissolved completely. Solubility is typically categorized as:
  - Soluble: The solid dissolves completely, forming a clear solution.
  - Partially Soluble: A portion of the solid dissolves.
  - Insoluble: The solid does not appear to dissolve.
- Systematic Testing: The procedure is repeated with a range of solvents to build a solubility profile. Testing in aqueous solutions of different pH (acidic, basic, and neutral) provides insight into the compound's acidic or basic nature.

## Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for determining the solubility of a compound like **3-(2-Nitrophenyl)propanoic acid**.



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Caption: Generalized workflow for solubility determination.

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